

Uncertainty Regarding "E 696" as a Chemical Identifier

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: E 696

Cat. No.: B1204868

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Initial searches for a substance specifically designated as "**E 696**" did not yield a positive identification of a registered chemical or food additive. The "E" numbering system is utilized for food additives within the European Union, and "**E 696**" is not a recognized code in this system.

However, the search did identify two commercial products that contain "696" in their nomenclature:

- Sentinel 696 Aluminum & Metal Cleaner: A cleaning solution with specific safety protocols.
- Sigma-Aldrich H11696 (1,6-Hexanediamine): A chemical compound with its own set of handling requirements.

Given the ambiguity of the initial query, this document provides essential safety and logistical information for both of these substances to best address the potential needs of researchers, scientists, and drug development professionals.

Sentinel 696 Aluminum & Metal Cleaner

This product is a fast-acting, non-etching cleaner designed for use on various metals. The following information is derived from its Safety Data Sheet (SDS).

Personal Protective Equipment (PPE)

A summary of recommended PPE for handling Sentinel 696 is provided in the table below.

PPE Category	Specification
Eye Protection	Safety glasses with side shields or chemical goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).
Skin Protection	Protective clothing to prevent skin contact.
Respiratory	Not typically required with adequate ventilation.

Operational Plan: Handling and Storage

Handling:

- Ensure adequate ventilation in the work area.
- Avoid contact with eyes, skin, and clothing.
- Wash hands thoroughly after handling.
- Do not ingest.

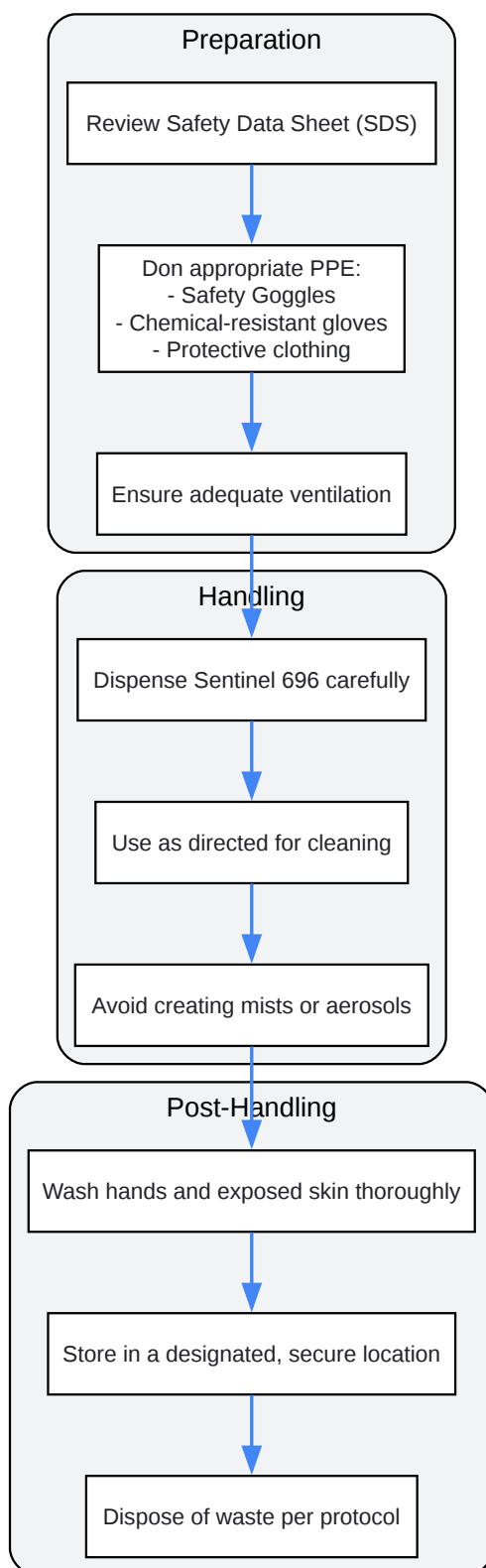
Storage:

- Store in a cool, dry, well-ventilated area.
- Keep containers tightly closed when not in use.
- Store away from incompatible materials.

Disposal Plan

- Dispose of contents and container in accordance with local, regional, national, and international regulations.
- Do not dispose of into drains or the environment.

Experimental Workflow: Safe Handling Protocol



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Caption: Workflow for the safe handling of Sentinel 696.

Sigma-Aldrich H11696 (1,6-Hexanediamine)

This substance is a chemical intermediate with the CAS number 124-09-4. The following safety information is based on its Safety Data Sheet.

Personal Protective Equipment (PPE)

The table below summarizes the required PPE for handling 1,6-Hexanediamine.

PPE Category	Specification
Eye Protection	Chemical safety goggles and face shield.
Hand Protection	Handle with chemical-resistant gloves.
Body Protection	Complete suit protecting against chemicals.
Respiratory	Where risk assessment shows air-purifying respirators are appropriate, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges.

Operational Plan: Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.
- Avoid formation of dust and aerosols.
- Provide appropriate exhaust ventilation at places where dust is formed.

Storage:

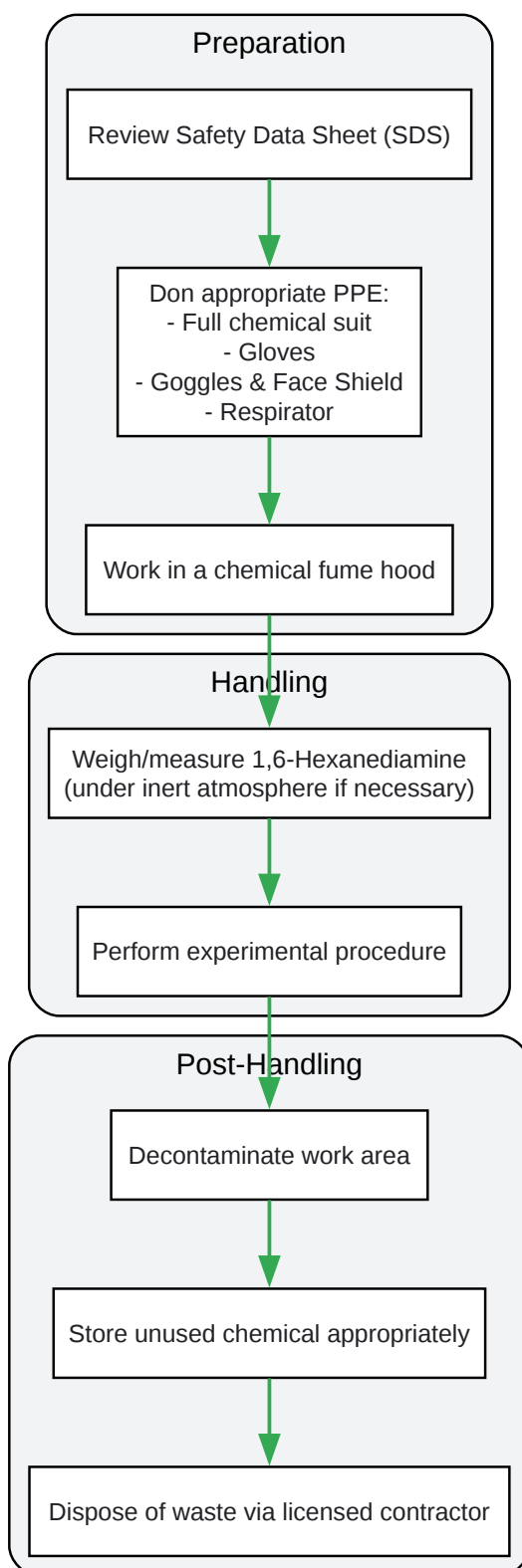
- Keep container tightly closed in a dry and well-ventilated place.
- Store under inert gas.

- Air and moisture sensitive.

Disposal Plan

- Offer surplus and non-recyclable solutions to a licensed disposal company.
- Contact a licensed professional waste disposal service to dispose of this material.
- Dissolve or mix the material with a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.

Experimental Workflow: Safe Handling Protocol



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Caption: Workflow for the safe handling of 1,6-Hexanediamine.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com